

Essential Safety and Logistics for Handling 13-Methyltetradecanoic acid-d6

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Compound of Interest

Compound Name: 13-Methyltetradecanoic acid-d6

Cat. No.: B15622707

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of specialized chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **13-Methyltetradecanoic acid-d6**, including operational and disposal plans.

Quantitative Data Summary

The following table summarizes the key quantitative data for 13-Methyltetradecanoic acid. Note that the data for the deuterated (d6) version is not readily available and the data for the non-deuterated form should be used as a proxy, with the understanding that the deuterated form will have a slightly higher molecular weight.

Property	Value	Reference
Molecular Formula	C15H30O2	PubChem
Molecular Weight	242.40 g/mol	PubChem[1]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation H413: May cause long lasting harmful effects to aquatic life	PubChem[1]

Operational Plan: Handling Procedures

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Ensure an eyewash station and safety shower are readily accessible.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles.[\[3\]](#) In situations with a higher risk of splashing, a face shield should be used in addition to goggles.[\[3\]](#)
- Skin Protection:
 - Gloves: Wear nitrile or butyl rubber gloves.[\[3\]](#) Ensure gloves are compatible with the solvent used to dissolve the fatty acid.
 - Lab Coat/Gown: A long-sleeved lab coat is required. For tasks with a higher risk of splashes, a chemical-resistant apron or gown is recommended.[\[4\]](#)
- Respiratory Protection: For routine handling within a fume hood, respiratory protection is typically not required. If working outside of a fume hood or with the powdered form where dust may be generated, an N95 or higher-level respirator should be used.[\[3\]](#)

3. Handling as a Solid:

- If the compound is in powdered form, handle it carefully to avoid creating dust.
- Allow the container to warm to room temperature before opening to prevent condensation from accumulating on the cold powder.[\[5\]](#)

4. Handling in Solution:

- When dissolving, use a glass syringe or pipette to add the appropriate organic solvent.[\[5\]](#)
- Gentle vortexing or sonication can be used to aid dissolution.[\[5\]](#)

- Always use glass containers with Teflon-lined caps for storing solutions to prevent contamination from plasticizers.[\[5\]](#)

Disposal Plan

1. Waste Identification:

- Segregate waste containing **13-Methyltetradecanoic acid-d6** from other waste streams.
- Label waste containers clearly with the chemical name and associated hazards.

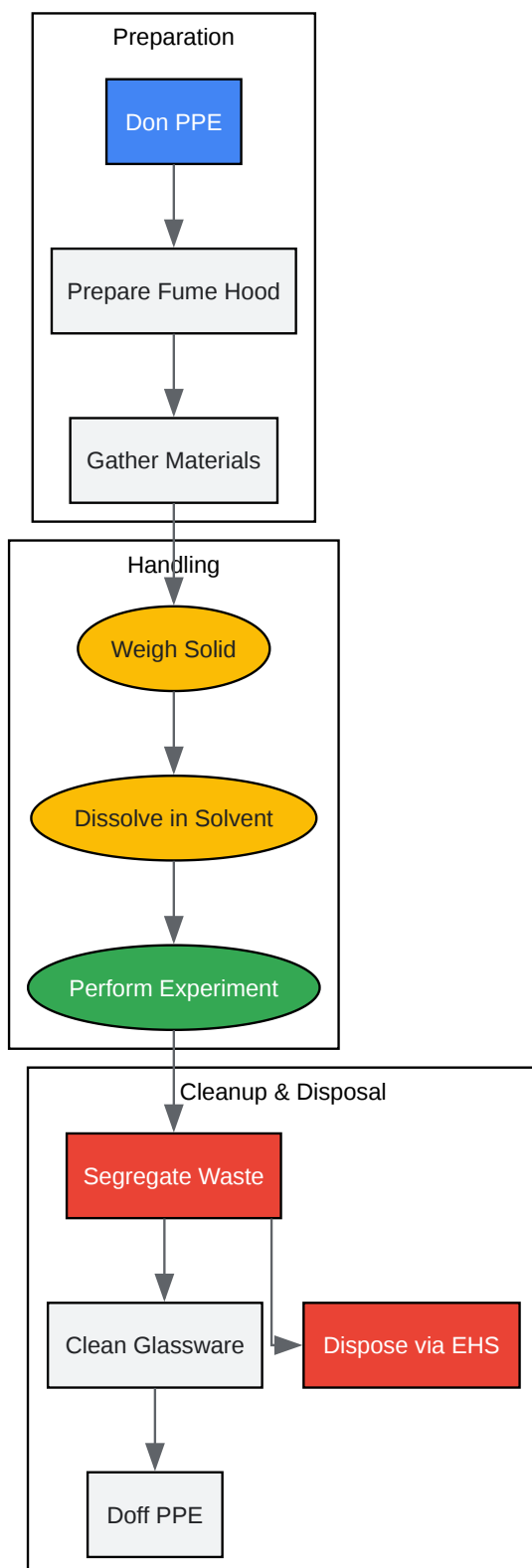
2. Waste Collection:

- Solid Waste: Collect any unused solid material and contaminated consumables (e.g., weigh boats, pipette tips) in a designated, sealed container.
- Liquid Waste: Collect solutions in a compatible, sealed waste container. Do not mix with incompatible waste streams.

3. Disposal Route:

- Dispose of the chemical waste through your institution's hazardous waste management program.
- Follow all local, state, and federal regulations for chemical waste disposal.
- While deuterium itself is not considered a significant environmental hazard, the fatty acid component may have long-lasting harmful effects on aquatic life.[\[1\]](#)[\[2\]](#) Do not dispose of it down the drain.
- Some suppliers of deuterated compounds may offer a take-back or recycling program for depleted heavy water or other deuterated materials.[\[6\]](#) Inquire with your supplier about such options.

Experimental Workflow



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Caption: Workflow for handling **13-Methyltetradecanoic acid-d6**.

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